

Personal protective equipment for handling (E)-3-(6-bromopyridin-2-yl)acrylaldehyde

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Compound of Interest

(E)-3-(6-bromopyridin-2yl)acrylaldehyde

Cat. No.:

B1149216

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Essential Safety and Handling Guide for (E)-3-(6-bromopyridin-2-yl)acrylaldehyde

This guide provides immediate, essential safety and logistical information for handling **(E)-3-(6-bromopyridin-2-yl)acrylaldehyde** (CAS No: 1204306-43-3, Formula: C8H6BrNO) in a laboratory setting.[1] The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining detailed operational and disposal plans.

Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **(E)-3-(6-bromopyridin-2-yl)acrylaldehyde** is not readily available, data from structurally related compounds, such as (6-Bromo-pyridin-2-yl)methanol, indicate potential hazards. These include skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[2] As an aldehyde and a brominated organic compound, it should be handled with care, assuming it may be toxic if swallowed, fatal in contact with skin, and combustible.

Assumed Hazard Statements:

Causes skin irritation.



- Causes serious eye irritation.
- May cause respiratory irritation.
- · Harmful if swallowed.
- May be fatal in contact with skin.
- Combustible liquid.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table summarizes the required PPE for handling this compound.[3][4][5][6]



Body Part	Required PPE	Specifications & Best Practices
Hands	Chemical-resistant gloves	Single-use nitrile gloves are a suitable minimum.[7] For extended contact, consider heavier-duty gloves like butyl rubber. Always inspect gloves for tears or punctures before use. Dispose of contaminated gloves immediately.
Eyes/Face	Chemical splash goggles and face shield	Goggles must be worn at all times.[6] A full face shield is required when there is a risk of splashes, such as during transfers of large volumes or when heating the substance. [6][7]
Body	Chemical-resistant lab coat or apron	A long-sleeved lab coat is mandatory.[7] For procedures with a higher risk of splashing, a chemical-resistant apron worn over the lab coat is recommended.
Feet	Closed-toe, chemical-resistant shoes	Footwear must be made of an impervious material; cloth or leather shoes are not suitable. [7]
Respiratory	Use in a certified chemical fume hood	All handling of the solid or solutions of the compound must be conducted in a well-ventilated area, preferably a certified chemical fume hood, to avoid inhalation of dust or vapors.[2]



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Operational Plan: Step-by-Step Handling Protocol

- 1. Preparation and Pre-Handling Check:
- Ensure a certified chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Assemble all necessary equipment and reagents before starting.
- Don the required PPE as outlined in the table above.
- 2. Handling and Experimental Procedure:
- Conduct all weighing and transfers of the solid compound within the chemical fume hood to minimize inhalation of dust.
- When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Keep all containers with the compound tightly closed when not in use. [2][8]
- Avoid heating the compound unnecessarily. If heating is required, use a well-controlled heating mantle and ensure adequate ventilation.
- 3. Spill Management:
- In case of a small spill, use an inert absorbent material (e.g., sand, vermiculite) to contain it. [8][9]
- Place the absorbent material into a sealed, labeled container for hazardous waste disposal.
 [10]
- For larger spills, evacuate the area and contact the institution's environmental health and safety department.[10]
- Do not attempt to clean up a large spill without appropriate training and respiratory protection.[7]

Waste Disposal Plan

(E)-3-(6-bromopyridin-2-yl)acrylaldehyde is a halogenated organic compound and must be disposed of as hazardous waste.[11]

- 1. Waste Segregation and Collection:
- Collect all waste containing this compound in a designated, labeled hazardous waste container.[8][10]





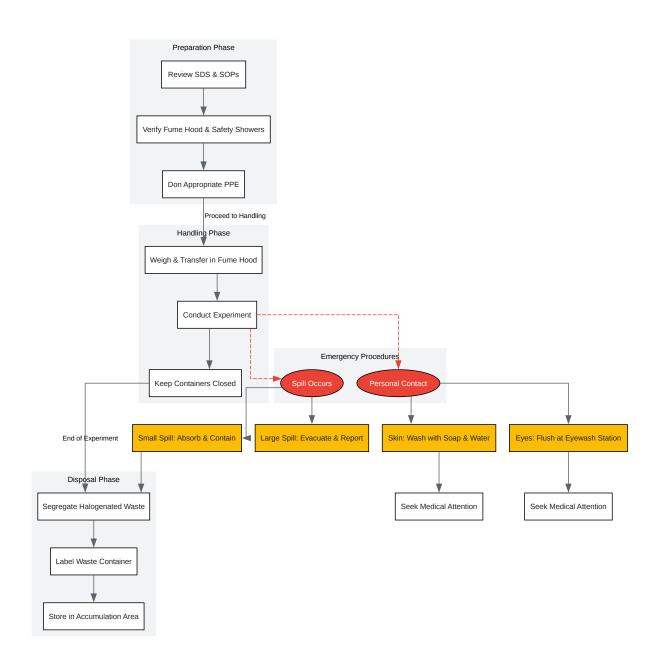


- The container must be clearly labeled as "Halogenated Organic Waste" and list all chemical constituents.[10][11]
- Do not mix halogenated waste with non-halogenated organic waste, as this increases disposal costs and complexity.[8][12]
- Keep the waste container closed at all times, except when adding waste.[10]
- 2. Disposal Procedure:
- Follow your institution's specific procedures for hazardous waste pickup.
- Ensure the hazardous waste tag is completely filled out with the generator's information and the chemical composition of the waste.[8]
- Store the waste container in a designated satellite accumulation area until it is collected for disposal.[8]

Workflow and Safety Relationships

The following diagram illustrates the logical flow of operations for safely handling **(E)-3-(6-bromopyridin-2-yl)acrylaldehyde**.





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Caption: Workflow for handling (E)-3-(6-bromopyridin-2-yl)acrylaldehyde.



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